Application Note: Quantification of Sodium Hexadecanoate in Plasma by LC-MS/MS

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Compound of Interest

Compound Name:	*sodium;hexadecanoate*
Cat. No.:	*B7821880*

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Introduction

Sodium hexadecanoate, the sodium salt of palmitic acid, is a saturated fatty acid that plays a crucial role in biological systems, both as an energy source and as a signaling molecule. Aberrant levels of palmitic acid in plasma have been associated with various metabolic disorders. Consequently, a robust and sensitive analytical method for the accurate quantification of sodium hexadecanoate in plasma is essential for researchers, scientists, and drug development professionals. This application note details a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the reliable determination of sodium hexadecanoate in plasma samples. The method employs a straightforward sample preparation procedure and a highly selective and sensitive LC-MS/MS analysis.

Experimental Workflow

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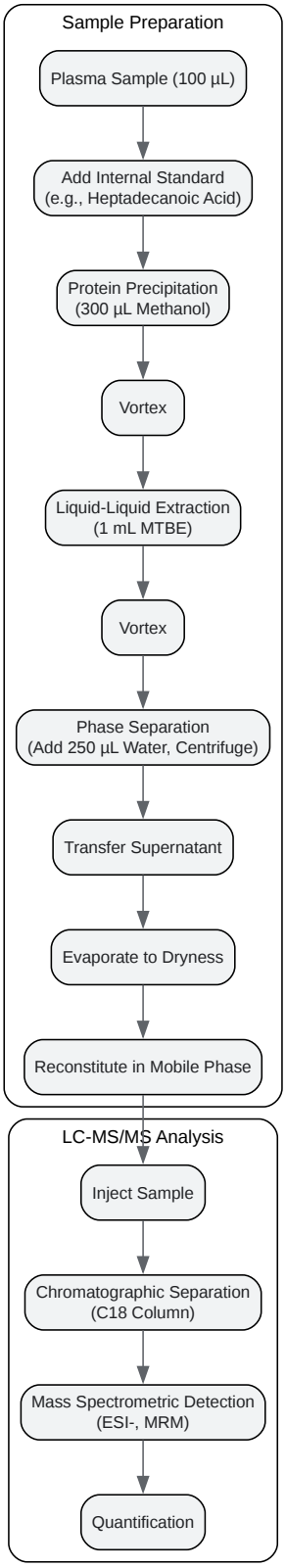

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Caption: Experimental workflow for the quantification of sodium hexadecanoate in plasma.

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Experimental Protocols

Materials and Reagents

- Sodium Hexadecanoate (Palmitic Acid, Sodium Salt)
- Heptadecanoic acid (Internal Standard, IS)
- HPLC-grade Methanol (MeOH)
- HPLC-grade Acetonitrile (ACN)
- HPLC-grade Methyl tert-butyl ether (MTBE)
- HPLC-grade Water
- Ammonium Acetate
- Human Plasma (or other relevant plasma matrix)

Sample Preparation: Liquid-Liquid Extraction

This protocol is designed for the extraction of hexadecanoate from a plasma sample.[1]

- To 100 µL of plasma in a microcentrifuge tube, add 10 µL of the internal standard solution (e.g., heptadecanoic acid in a suitable solvent).
- Add 300 µL of methanol to precipitate proteins.
- Vortex the mixture for 30 seconds.
- Add 1 mL of MTBE and vortex for 1 minute for liquid-liquid extraction.
- Add 250 µL of water and vortex for 30 seconds to induce phase separation.
- Centrifuge at 14,000 x g for 5 minutes.
- Carefully transfer the upper organic layer, which contains the lipids, to a new microcentrifuge tube.

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- Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the dried extract in 100 µL of the initial mobile phase.
- Vortex for 30 seconds and transfer to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Method

- LC System: A UHPLC system, such as a Shimadzu Nexera or equivalent.[2]
- Mass Spectrometer: A triple quadrupole mass spectrometer, such as a Sciex API 5000 or equivalent, capable of Multiple Reaction Monitoring (MRM).[3]
- Column: Ascentis C18, 2.7 µm, 2.1 x 150 mm, or equivalent.[3]
- Mobile Phase A: 0.5 mM Ammonium Acetate in Water.[3]
- Mobile Phase B: 99% Acetonitrile / 1% Mobile Phase A.[3]
- Flow Rate: 0.4 mL/min.[3]
- Injection Volume: 10 µL.[3]
- Gradient:
  - 0-8 min: 55% B
  - 8-8.5 min: 55-95% B
  - 8.5-10 min: 95% B
  - 10-10.5 min: 95-55% B
  - 10.5-12 min: 55% B[3]
- Ionization Mode: Electrospray Ionization (ESI), Negative.[3][4]
- MRM Transitions: The deprotonated molecule $[M-H]^-$ is monitored.

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Data Presentation

The quantitative performance of the method is summarized in the following tables.

Table 1: LC-MS/MS Parameters

Parameter	Value
Ionization Mode	ESI Negative
Monitored Transition (Hexadecanoate)	$[M-H]^-$ → Product Ion
Monitored Transition (IS)	$[M-H]^-$ → Product Ion
Dwell Time	100 ms
Collision Gas	Nitrogen

Table 2: Method Validation Parameters

Parameter	Typical Value	Reference
Calibration Range	0 - 400 µmol/L	[3]
Linearity (R^2)	>0.99	[3]
Limit of Quantification (LOQ)	2.4 - 285.3 nmol/L (for related fatty acids)	[1]
Limit of Detection (LOD)	0.8 - 10.7 nmol/L (for related fatty acids)	[1]
Recovery	>85%	[1]
Precision (RSD%)	<15%	[1]
Accuracy	85-115%	[1]

Signaling Pathway Context

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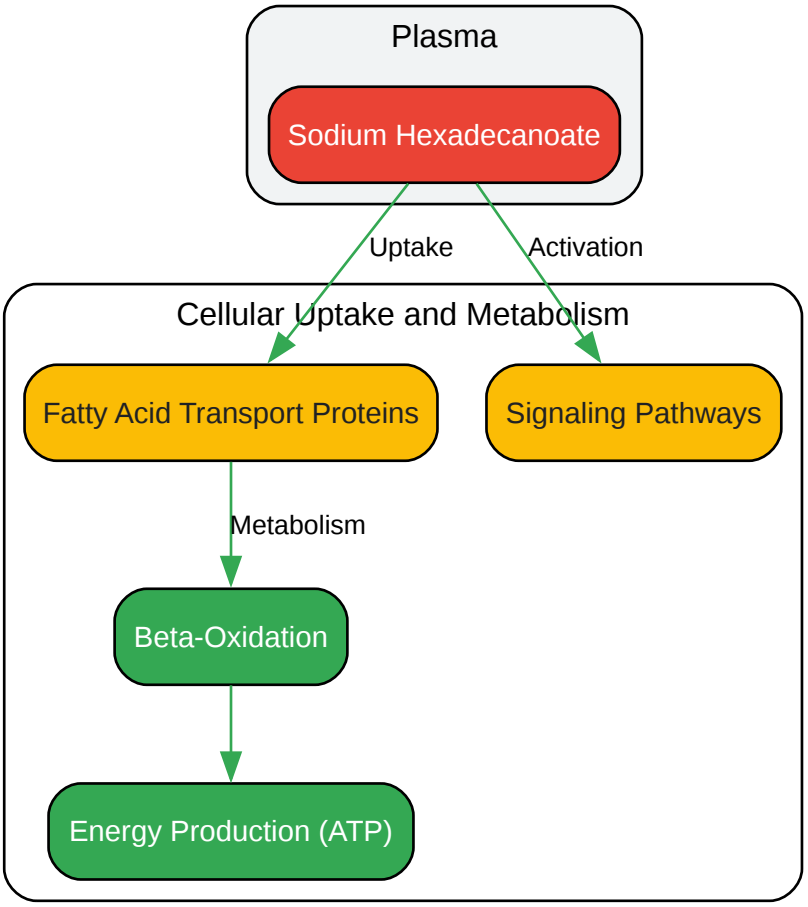

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Caption: Simplified overview of sodium hexadecanoate uptake and metabolic role.

Discussion

The described LC-MS/MS method provides a reliable and sensitive approach for the quantification of sodium hexadecanoate in plasma. The sample preparation using a liquid-liquid extraction protocol is effective in removing proteins and other interfering matrix components.[1] The chromatographic separation on a C18 column and detection by tandem mass spectrometry in negative ion mode offer high selectivity and sensitivity.[3] The use of a stable isotope-labeled or a structurally similar internal standard ensures high accuracy and precision. The method's performance characteristics, as summarized in Table 2, demonstrate its suitability for various research and development applications, including pharmacokinetic studies and clinical biomarker discovery. For the analysis of a broad range of free fatty acids, this method can be expanded by including additional MRM transitions.[2][5] It is important to

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note that environmental contamination with fatty acids like palmitic acid can be a challenge, and the use of a delay column in the LC system can help to separate the analyte from contaminants originating from the mobile phase.[2][5]

Conclusion

This application note provides a comprehensive protocol for the quantification of sodium hexadecanoate in plasma using LC-MS/MS. The method is robust, sensitive, and suitable for high-throughput analysis in a research or clinical setting.

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References

- 1. benchchem.com [benchchem.com]
- 2. shimadzu.com [shimadzu.com]
- 3. Rapid measurement of plasma free fatty acid concentration and isotopic enrichment using LC/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 4. deepdyve.com [deepdyve.com]
- 5. MRM Based Free Fatty Acids Profiling in Human Plasma and Serum Using LC-MS/MS : SHIMADZU (Shimadzu Corporation) [shimadzu.com]
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